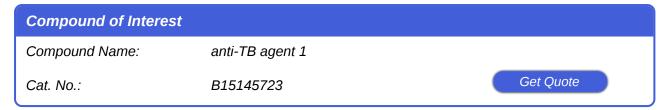


Technical Guide: Solubility and Stability Profile of Anti-TB Agent 1 (Isoniazid)

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility and stability characteristics of the primary anti-tuberculosis (anti-TB) agent, Isoniazid, which serves as the model for "anti-TB agent 1." The document details experimental protocols, presents quantitative data in structured tables, and includes visualizations of key pathways and workflows to support drug development and formulation research.

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability.[1] Isoniazid is a white crystalline powder that is freely soluble in water but has limited solubility in other common organic solvents.[2][3] Its solubility is also temperature-dependent.[4][5]

Quantitative Solubility Data

The equilibrium solubility of Isoniazid in various pure solvents across a range of temperatures has been determined experimentally.[4][5] The data highlights its high solubility in water compared to alcohols like ethanol.[2]



Solvent	Temperature (°C)	Solubility (g / 100g Solvent)	Reference
Water	20	12.5	[6]
Water	25	~14.0	[2]
Water	40	~26.0	[2]
Ethanol	25	~2.0	[2]
Methanol	25	Data Not Specified	[4][5]
Chloroform	25	~0.1	[2]
Ether	Not Specified	Very Slightly Soluble	[3]

Table 1: Solubility of Isoniazid in Common Solvents.

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol outlines the gravimetric shake-flask method, a standard technique for determining the thermodynamic solubility of a compound.[1][4][7]

Objective: To determine the saturation concentration of Isoniazid in a given solvent at a specific temperature.

Materials:

- Isoniazid (pure API)
- Solvent of interest (e.g., ultrapure water, ethanol)
- Thermostatically controlled shaker bath
- Analytical balance (precision ±0.0001 g)
- Stoppered conical flasks (50 mL)



- Syringe filters (e.g., 0.45 μm PTFE)
- Validated analytical method for quantification (e.g., UV-Vis Spectroscopy, HPLC)

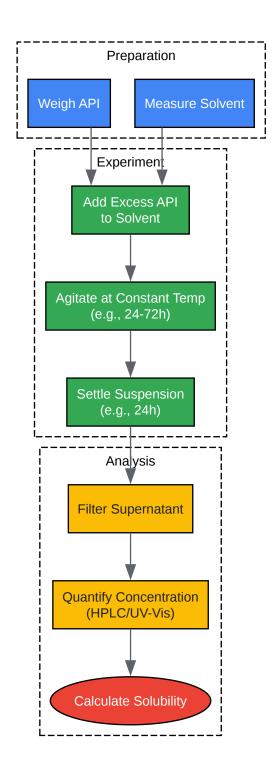
Procedure:

- Preparation: Set the shaker bath to the desired constant temperature (e.g., 25°C ± 0.5°C).
- Sample Addition: Add an excess amount of Isoniazid solid to a conical flask containing a known volume (e.g., 30 mL) of the solvent. The excess solid ensures that equilibrium saturation is achieved.[4]
- Equilibration: Seal the flask and place it in the shaker bath. Agitate the suspension for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.[1][8]
- Phase Separation: After equilibration, allow the flask to stand undisturbed in the bath for at least 24 hours to allow undissolved solids to settle.
- Sampling: Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the aliquot through a 0.45 µm filter to remove any undissolved particles.
- Quantification: Dilute the filtered sample with the solvent as necessary and determine the concentration of Isoniazid using a validated analytical method.
- Calculation: Calculate the solubility in the desired units (e.g., mg/mL or g/100g). The experiment should be performed in triplicate to ensure reproducibility.[7]

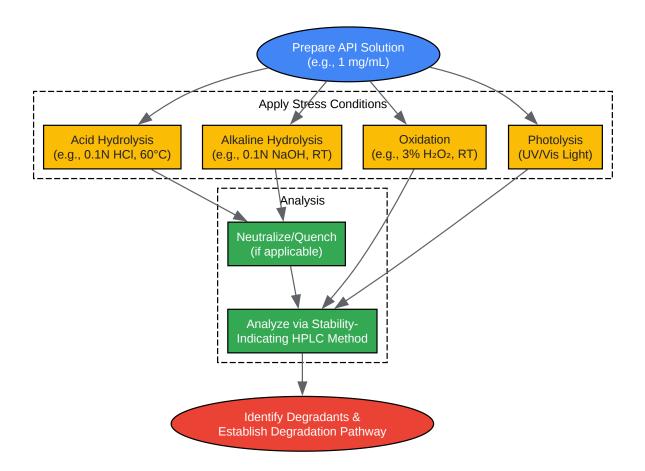
Workflow for Solubility Testing

The following diagram illustrates the general workflow for determining the solubility of a drug substance.

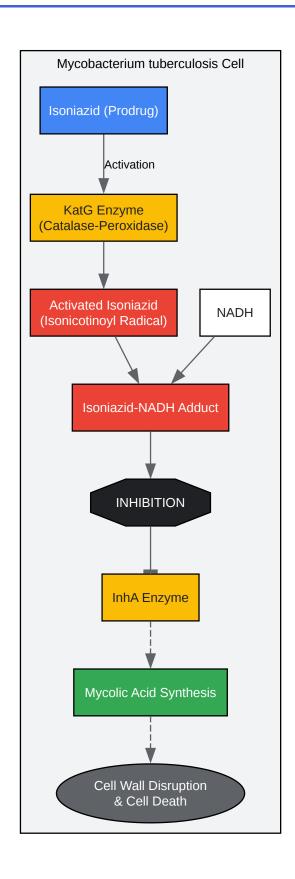












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